

An In-depth Technical Guide to the Health and Safety Handling of α -Bromostyrene

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Compound of Interest

Compound Name: *alpha-Bromostyrene*

Cat. No.: *B128676*

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For researchers, scientists, and drug development professionals, a comprehensive understanding of the health and safety precautions for α -Bromostyrene is paramount for ensuring a safe laboratory environment. This guide provides an in-depth overview of the hazards, handling procedures, and emergency protocols associated with this compound.

Section 1: Chemical and Physical Properties

α -Bromostyrene, also known as (1-bromoethenyl)benzene, is a colorless to pale yellow liquid with a distinct aromatic odor.^[1] It is a versatile synthetic intermediate used in various chemical reactions.^{[2][3]} Key physical and chemical properties are summarized below.

Table 1: Physical and Chemical Properties of α -Bromostyrene

| Property | Value |
|-------------------|--|
| CAS Number | 98-81-7 |
| Molecular Formula | C8H7Br |
| Molecular Weight | 183.05 g/mol |
| Appearance | Clear colorless to yellow liquid[2][3] |
| Boiling Point | 67-70 °C at 4 mmHg[2][3][4][5] |
| Melting Point | -44 °C[2][3][4][5] |
| Density | 1.41 g/mL at 25 °C[2][3] |
| Flash Point | 87 °C (188.6 °F) - closed cup |
| Refractive Index | n20/D 1.588[2][3][4][5] |
| Solubility | Insoluble in water; soluble in alcohol, oils, chloroform, and methanol.[2][3] |
| Stability | Typically stabilized with 0.05-0.15% 3,5-Di-tert-Butylcatechol or ~1% Hydroquinone.[1] |

Section 2: Hazard Identification and Toxicological Data

α -Bromostyrene is classified as a hazardous substance. It is crucial to understand its potential health effects to handle it safely.

Table 2: GHS Hazard Classification for α -Bromostyrene

| Hazard Class | Category | Hazard Statement |
|--|----------|---|
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation[6] |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation[6] |
| Specific Target Organ Toxicity - Single Exposure | 3 | H335: May cause respiratory irritation[6] |
| Flammable Liquids | 4 | Combustible liquid[7][8] |
| Acute Toxicity, Oral | 4 | Harmful if swallowed[8][9][10] |

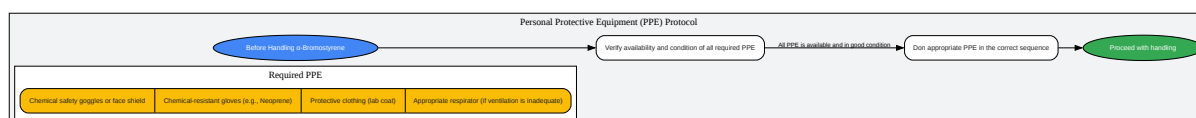
Toxicological Data: Limited acute toxicity data is available. An intraperitoneal LD50 of 203 mg/kg has been reported in mice.[5][11] The toxicological properties have not been fully investigated.[8]

Section 3: Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is essential when working with α -Bromostyrene to minimize exposure and ensure safety.

3.1 Personal Protective Equipment (PPE)

A critical first line of defense is the consistent and correct use of personal protective equipment.



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Caption: Required Personal Protective Equipment for handling α -Bromostyrene.

- Eye Protection: Wear chemical safety goggles or a face shield.[8]
- Hand Protection: Use chemical-resistant gloves, such as neoprene.[12] Inspect gloves before use and use proper glove removal technique.[13]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[7][8]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[7] If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[8]

3.2 Handling and Storage

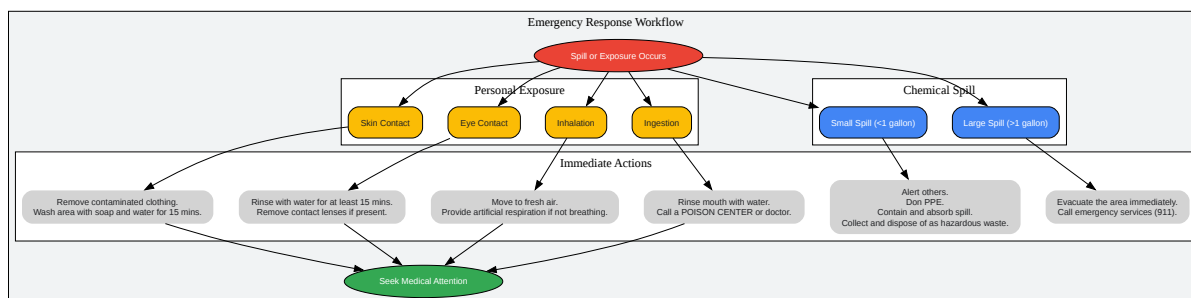
- Handling: Avoid contact with skin, eyes, and clothing.[7] Do not breathe mist, vapors, or spray.[7] Wash hands and any exposed skin thoroughly after handling.[7] Do not eat, drink, or smoke when using this product.[7][13] Keep away from open flames, hot surfaces, and sources of ignition.[7][8][10]
- Storage: Store in a cool, dry, and well-ventilated place.[7][8] Keep containers tightly closed when not in use.[7][14] Keep refrigerated at 2-8°C.[3] Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7][8]

3.3 Disposal

Dispose of α -Bromostyrene and any contaminated materials as hazardous waste in accordance with local, regional, and national regulations.[7][13] Do not dispose of down the drain.[8]

Section 4: Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.



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Caption: Emergency procedures for α -Bromostyrene exposure and spills.

4.1 First Aid Measures

- **Eye Contact:** Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.^[7] Remove contact lenses if present and easy to do.^[7] Seek immediate medical attention.^[14]
- **Skin Contact:** Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.^[7]^[8] If skin irritation occurs, get medical advice/attention.^[7]
- **Inhalation:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing.^[7] If not breathing, give artificial respiration.^[7] Seek medical attention.^[7]

- Ingestion: Rinse mouth with water.[7][8] Do not induce vomiting. Call a poison control center or doctor immediately for treatment advice.[9]

4.2 Accidental Release Measures

- Small Spills (less than 1 gallon):
 - Ensure proper ventilation and wear appropriate PPE.[12]
 - Turn off all sources of ignition.[12]
 - Contain the spill using absorbent materials like vermiculite, sand, or commercial sorbents. [7][15][16]
 - Work from the outside of the spill inwards to prevent spreading.[15]
 - Scoop up the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[7][15][17]
 - Clean the spill area with soap and water, collecting the rinse water for disposal if necessary.[18]
- Large Spills:
 - Immediately evacuate the laboratory and alert others.[12]
 - Call emergency services.[12]
 - If safe to do so, contain the spill by closing doors to the area.[19]

4.3 Fire-Fighting Measures

- Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[7][8] A water spray can be used to cool closed containers.[8]
- Specific Hazards: α -Bromostyrene is a combustible liquid.[7] Containers may explode when heated.[7][8] Hazardous combustion products include carbon monoxide, carbon dioxide, and hydrogen halides.[7][8]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][8]

By adhering to these guidelines, researchers and laboratory personnel can safely handle α -Bromostyrene, minimizing the risk of exposure and ensuring a secure working environment. Always consult the most current Safety Data Sheet (SDS) for the specific product in use before commencing any work.

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